AXL vs. EGFR Inhibition: A Comparative Guide to Downstream Effects

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Compound of Interest

Compound Name:	*axl protein*
CAS No.:	*143891-42-3*
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The receptor tyrosine kinases AXL and Epidermal Growth Factor Receptor (EGFR) are both pivotal players in cancer progression, yet their inhibition triggers distinct downstream cellular sequelae. While both are implicated in cell survival and proliferation, their signaling networks possess unique characteristics that influence therapeutic outcomes. This guide provides an objective comparison of the downstream effects of AXL and EGFR inhibition, supported by experimental data and detailed methodologies, to inform research and drug development strategies.

I. Signaling Pathways and Points of Inhibition

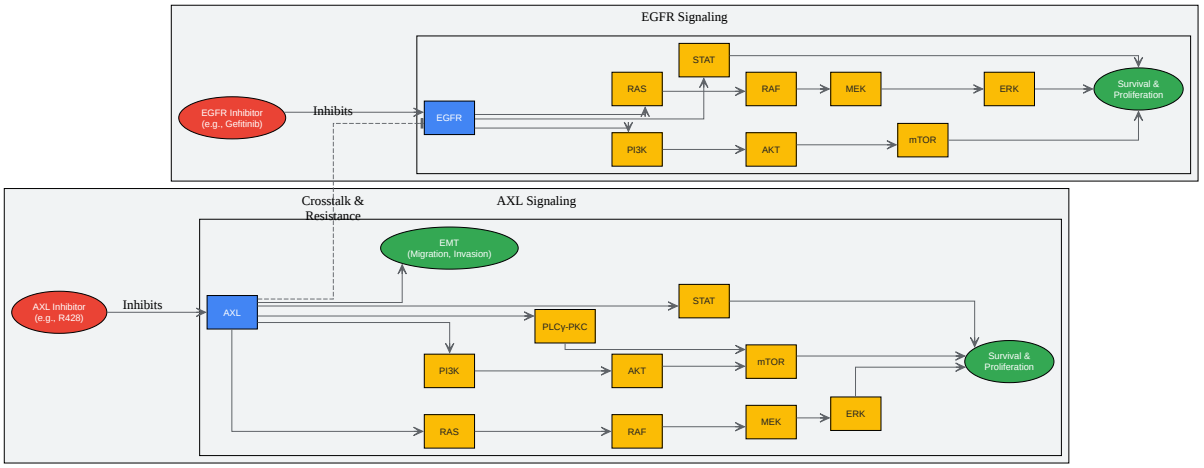
AXL and EGFR activate several overlapping downstream signaling pathways, including the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK (MAPK) cascades, which are central to cell proliferation, survival, and growth.[1][2] However, the activation mechanisms and the broader network of interacting proteins can differ, leading to divergent cellular responses upon inhibition.

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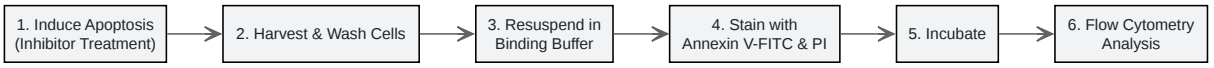
AXL signaling is strongly associated with epithelial-to-mesenchymal transition (EMT), a process that endows cancer cells with migratory and invasive properties and contributes to therapeutic resistance.[3] Inhibition of AXL can, therefore, not only impact core survival pathways but also reverse the mesenchymal phenotype, potentially re-sensitizing tumors to other therapies.

EGFR signaling is a well-established driver of cell proliferation and is a primary target in many cancers.[2] EGFR inhibitors, by blocking its kinase activity, directly impede these pro-growth signals. Crosstalk between AXL and EGFR is a known mechanism of resistance to EGFR-targeted therapies, where AXL activation can sustain downstream signaling even when EGFR is inhibited.[3][4]

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